

An In-depth Technical Guide to the Solubility of Bismuth Phosphate

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Compound of Interest

Compound Name: *Bismuth phosphate*

CAS No.: *17409-92-6*

Cat. No.: *B7802045*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **bismuth phosphate** (BiPO_4) in various solvents. The information is curated for professionals in research, scientific, and drug development fields, offering both quantitative data and detailed experimental methodologies.

Introduction to Bismuth Phosphate

Bismuth phosphate is an inorganic compound notable for its very low solubility in water.^[1] This property, along with its high density and stability, makes it a compound of interest in various applications, including pharmaceuticals, analytical chemistry, and materials science. Understanding its solubility characteristics is crucial for its application and for the development of new formulations and processes.

Quantitative Solubility Data

The solubility of **bismuth phosphate** is significantly influenced by the nature of the solvent, pH, and temperature. While extensive quantitative data across a wide range of conditions is not

readily available in published literature, the following tables summarize the known values and qualitative solubility information.

Solubility in Aqueous Solutions

Bismuth phosphate is generally considered insoluble or slightly soluble in water.^{[1][2][3][4]} Its solubility is governed by the solubility product constant (K_{sp}).

Table 1: Solubility of **Bismuth Phosphate** in Water

Parameter	Value	Reference
pK _{sp}	22.89	[2][4][5][6][7][8][9]
K _{sp} at 25°C	1.29×10^{-23}	Calculated
Molar Solubility (S) in pure water	1.14×10^{-12} mol/L	Calculated
Solubility in g/L in pure water	3.45×10^{-10} g/L	Calculated

Calculations are based on the pK_{sp} value. The dissociation reaction is $\text{BiPO}_4(\text{s}) \rightleftharpoons \text{Bi}^{3+}(\text{aq}) + \text{PO}_4^{3-}(\text{aq})$, and $K_{\text{sp}} = [\text{Bi}^{3+}][\text{PO}_4^{3-}] = S^2$.

Solubility in Different Solvents (Qualitative)

The solubility of **bismuth phosphate** in various solvents is summarized below.

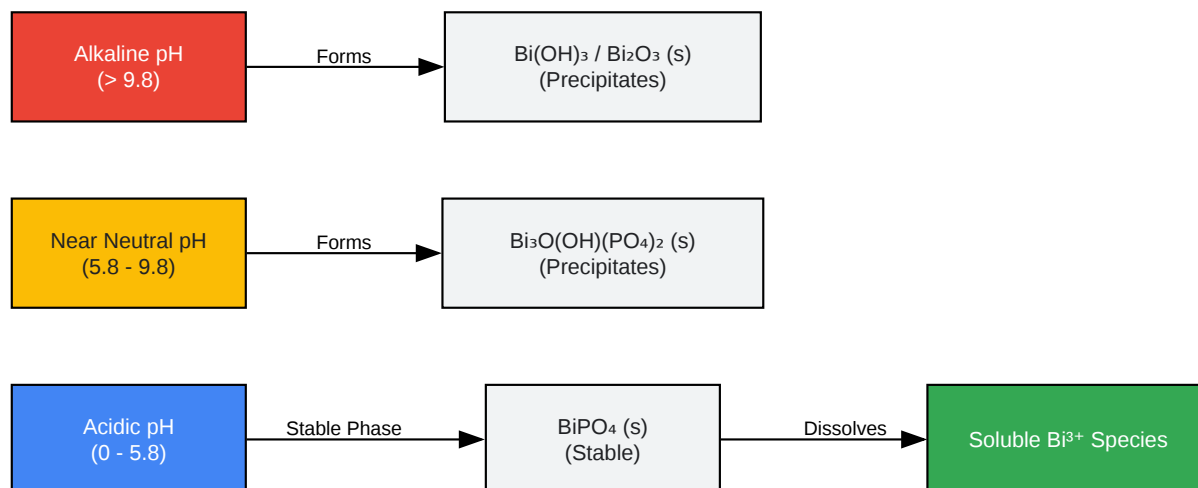
Table 2: Qualitative Solubility of **Bismuth Phosphate**

Solvent	Solubility	Reference
Water	Insoluble/Slightly Soluble	[1][2][3][4]
Dilute Acids (e.g., HCl, HNO ₃)	Soluble	[2][3][4][6][8][9]
Concentrated Nitric Acid	Soluble	[8][9]
Concentrated Hydrochloric Acid	Soluble	
Alkali (e.g., NaOH)	Insoluble	[8][9]
Ammonia	Insoluble	[2][3][4][6]
Ethanol (EtOH)	Insoluble	
Methanol	Data not available	
Acetone	Data not available	
Dimethyl Sulfoxide (DMSO)	Data not available	
Dimethylformamide (DMF)	Data not available	

Effect of pH on Solubility

The pH of the aqueous medium plays a critical role in the solubility of **bismuth phosphate**. Thermodynamic calculations indicate that **bismuth phosphate** is stable in acidic conditions, specifically in a pH range of 0 to 5.8.[10][11] In this range, the phosphate ion (PO₄³⁻) can be protonated to form HPO₄²⁻, H₂PO₄⁻, and H₃PO₄, which shifts the dissolution equilibrium towards the formation of more soluble species.

As the pH increases above 5.8, the concentration of hydroxide ions (OH⁻) increases, leading to the precipitation of other bismuth compounds such as Bi₃O(OH)(PO₄)₂ and eventually bismuth hydroxides or oxides at higher pH values.[10][11]



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Figure 1. Influence of pH on **Bismuth Phosphate** Stability.

Experimental Protocols for Solubility Determination

Several methods can be employed to determine the solubility of **bismuth phosphate**. The choice of method depends on the required accuracy, the concentration range of the solute, and the available equipment.

Gravimetric Method

The gravimetric method is a classical and highly accurate technique for determining the solubility of sparingly soluble salts like **bismuth phosphate**.

Objective: To determine the solubility of **bismuth phosphate** in a given solvent at a specific temperature.

Materials:

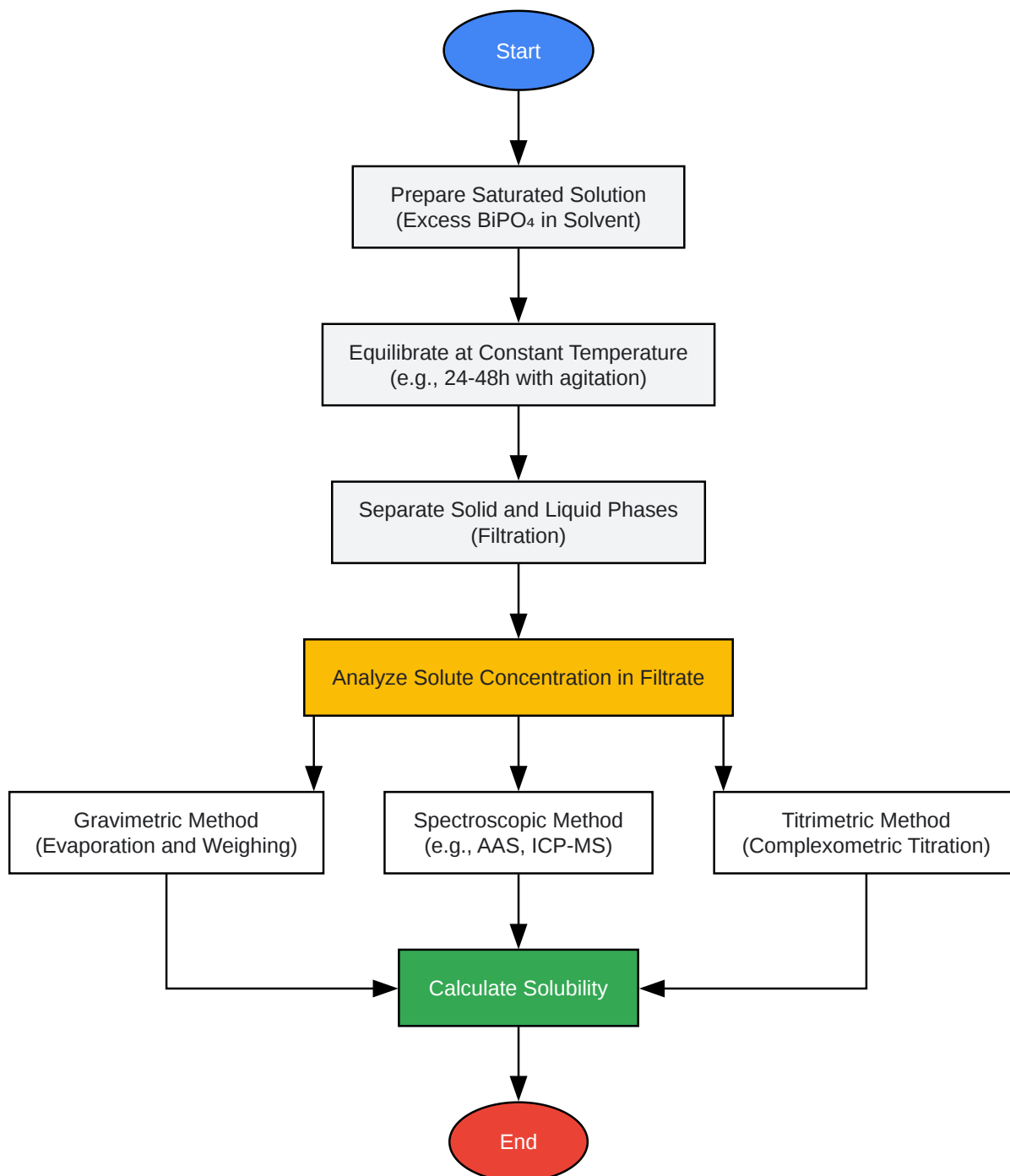
- **Bismuth phosphate** (solid)
- Solvent of interest (e.g., deionized water, acidic solution)

- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., vacuum filtration with a fine porosity filter paper or membrane filter)
- Drying oven
- Desiccator
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **bismuth phosphate** to a known volume of the solvent in a sealed container.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is essential.
- Sample Separation:
 - Allow the undissolved solid to settle.
 - Carefully filter a known volume of the supernatant liquid through a pre-weighed, fine-porosity filter to remove all solid particles. It is crucial to maintain the temperature of the solution during filtration to prevent precipitation or further dissolution.
- Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Pipette a precise volume of the clear filtrate into the evaporating dish.
 - Evaporate the solvent gently using a hot plate or water bath.

- Dry the residue in an oven at a suitable temperature (e.g., 105-110°C) until a constant weight is achieved.
- Cool the evaporating dish containing the dry residue in a desiccator before weighing.
- Calculation:
 - Calculate the mass of the dissolved **bismuth phosphate** from the difference in the weight of the evaporating dish before and after drying the filtrate.
 - The solubility can then be expressed in g/L or other appropriate units.



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Figure 2. General Experimental Workflow for Solubility Determination.

Spectroscopic Method (Atomic Absorption Spectroscopy or Inductively Coupled Plasma - Mass Spectrometry)

For very low solubility, spectroscopic methods offer higher sensitivity.

Objective: To determine the concentration of bismuth ions in a saturated solution.

Procedure:

- Prepare a saturated solution of **bismuth phosphate** and filter it as described in the gravimetric method.
- Prepare a series of standard solutions of a soluble bismuth salt (e.g., bismuth nitrate in dilute nitric acid) with known bismuth concentrations.
- Dilute the filtered saturated solution with an appropriate solvent (e.g., dilute nitric acid) to bring the bismuth concentration within the linear range of the instrument.
- Measure the absorbance (AAS) or ion counts (ICP-MS) of the standard solutions and the sample solution.
- Construct a calibration curve by plotting the instrument response versus the concentration of the standard solutions.
- Determine the bismuth concentration in the diluted sample solution from the calibration curve.
- Calculate the original concentration of bismuth in the saturated solution, accounting for the dilution factor. This concentration corresponds to the molar solubility of **bismuth phosphate**.

Titrimetric Method (Complexometric Titration)

Complexometric titration with EDTA is a suitable method for determining the concentration of bismuth ions.

Objective: To determine the bismuth ion concentration in a saturated solution via titration.

Procedure:

- Prepare a saturated and filtered solution of **bismuth phosphate**.
- Pipette a known volume of the filtrate into a flask.
- Adjust the pH of the solution to an acidic value (e.g., pH 1.5-2.0) with nitric acid.[7]
- Add a suitable indicator, such as Xylenol Orange or Pyrocatechol Violet.[7]
- Titrate the solution with a standardized solution of ethylenediaminetetraacetic acid (EDTA) until the endpoint is reached, indicated by a sharp color change.
- The concentration of bismuth in the solution can be calculated from the volume and concentration of the EDTA solution used.

Conclusion

The solubility of **bismuth phosphate** is a critical parameter for its various applications. It is characterized by a very low solubility in water, which can be quantified by its pKsp of 22.89. Its solubility is markedly increased in acidic solutions due to the protonation of the phosphate anion. Conversely, it is insoluble in alkaline media. For researchers and professionals in drug development, a thorough understanding of these solubility characteristics is essential for formulation design and process optimization. The experimental protocols provided in this guide offer robust methods for the precise determination of **bismuth phosphate** solubility in different solvent systems. Further research to quantify the solubility in a wider range of organic solvents and at various temperatures would be beneficial for expanding its applications.

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References

- 1. CAS 10049-01-1: Bismuth phosphate | CymitQuimica [cymitquimica.com]

- [2. 10049-01-1 CAS MSDS \(BISMUTH PHOSPHATE\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [3. BISMUTH PHOSPHATE | 10049-01-1 \[amp.chemicalbook.com\]](#)
- [4. BISMUTH PHOSPHATE | 10049-01-1 \[chemicalbook.com\]](#)
- [5. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [6. repository.uobaghdad.edu.iq \[repository.uobaghdad.edu.iq\]](#)
- [7. par.nsf.gov \[par.nsf.gov\]](#)
- [8. The gravimetric estimation of bismuth as phosphate and its application in ore analysis - Analyst \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. BISMUTH PHOSPHATE Nine Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [10. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
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